

An In-depth Technical Guide to Ethyltrichlorosilane (CAS Number 115-21-9)

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Compound of Interest

Compound Name: Ethyltrichlorosilane

Cat. No.: B093397

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Abstract

Ethyltrichlorosilane (ETCS), with the CAS number 115-21-9, is a volatile, colorless, and fuming liquid organosilicon compound with a pungent odor.^[1] Its high reactivity, particularly its vigorous reaction with water and other protic solvents, makes it a crucial intermediate in the synthesis of a wide array of silicon-containing materials. This guide provides a comprehensive overview of the physical and chemical properties of **ethyltrichlorosilane**, detailed experimental protocols for its synthesis, purification, and key applications, as well as essential safety and handling information. The content is structured to serve as a practical resource for laboratory and industrial applications.

Physicochemical Properties

Ethyltrichlorosilane is a flammable and corrosive liquid that requires careful handling in a controlled environment.^[2] Its key physical and chemical properties are summarized in the tables below.

Table 1: Physical Properties of Ethyltrichlorosilane

Property	Value	Reference(s)
Molecular Formula	C ₂ H ₅ Cl ₃ Si	[1]
Molecular Weight	163.51 g/mol	[1]
Appearance	Colorless fuming liquid	[1]
Odor	Pungent	[1]
Boiling Point	99.5 °C (211.1 °F)	[1]
Melting Point	-105.6 °C (-158.1 °F)	
Flash Point	13.9 °C (57 °F)	[1]
Density	1.238 g/mL at 25 °C	
Vapor Pressure	55 mmHg at 20 °C	
Vapor Density	5.6 (Air = 1)	[1]
Refractive Index	1.4256 at 20 °C	[1]
Solubility	Soluble in ether, benzene, and other organic solvents. Reacts with water.	[1]

Table 2: Chemical Properties and Reactivity of Ethyltrichlorosilane

Property	Description	Reference(s)
Reactivity with Water	Reacts violently with water, steam, or moist air to produce heat and toxic, corrosive fumes of hydrogen chloride (HCl).	[3]
Reactivity with Alcohols	Reacts with alcohols to form alkoxy silanes and hydrogen chloride.	[3]
Thermal Decomposition	When heated to decomposition, it emits highly toxic fumes of chlorine and phosgene.	[1]
Corrosivity	Highly corrosive to most metals in the presence of moisture due to the formation of HCl.	[1]
Hydrolysis	Readily hydrolyzes to form ethylsilanetriol, which can then condense to form polysiloxanes (silicones).	[1]

Spectral Data

The following tables summarize the key spectral data for **ethyltrichlorosilane**, which are crucial for its identification and characterization.

Table 3: ^1H NMR Spectral Data (CDCl_3)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~1.15	Triplet	3H	-CH ₃
~1.45	Quartet	2H	-CH ₂ -

Note: The exact chemical shifts may vary slightly depending on the solvent and instrument.

Table 4: ^{13}C NMR Spectral Data (CDCl_3)

Chemical Shift (ppm)	Assignment
~7.5	$-\text{CH}_3$
~17.5	$-\text{CH}_2-$

Note: The exact chemical shifts may vary slightly depending on the solvent and instrument.

Table 5: Key Mass Spectrometry (MS) Fragments (Electron Ionization)

m/z	Proposed Fragment
162/164/166	$[\text{CH}_3\text{CH}_2\text{SiCl}_3]^+$ (Molecular Ion)
133/135/137	$[\text{SiCl}_3]^+$
98/100	$[\text{CH}_3\text{CH}_2\text{SiCl}_2]^+$
63/65	$[\text{SiCl}]^+$
29	$[\text{CH}_3\text{CH}_2]^+$

Note: The presence of chlorine isotopes (^{35}Cl and ^{37}Cl) results in characteristic isotopic patterns for chlorine-containing fragments.

Table 6: Infrared (IR) Spectroscopy Data

Wavenumber (cm^{-1})	Vibrational Mode
~2970-2880	C-H stretch (alkyl)
~1460, 1380	C-H bend (alkyl)
~800-600	Si-Cl stretch
~1240	Si-C stretch

Experimental Protocols

The following sections provide detailed methodologies for the synthesis, purification, and common applications of **ethyltrichlorosilane**.

Synthesis of Ethyltrichlorosilane

Ethyltrichlorosilane can be synthesized via several routes, with the "direct process" being the most common industrial method. For laboratory-scale synthesis, the Grignard reaction offers a more convenient approach.

This protocol describes the synthesis of **ethyltrichlorosilane** from ethylmagnesium bromide and silicon tetrachloride.

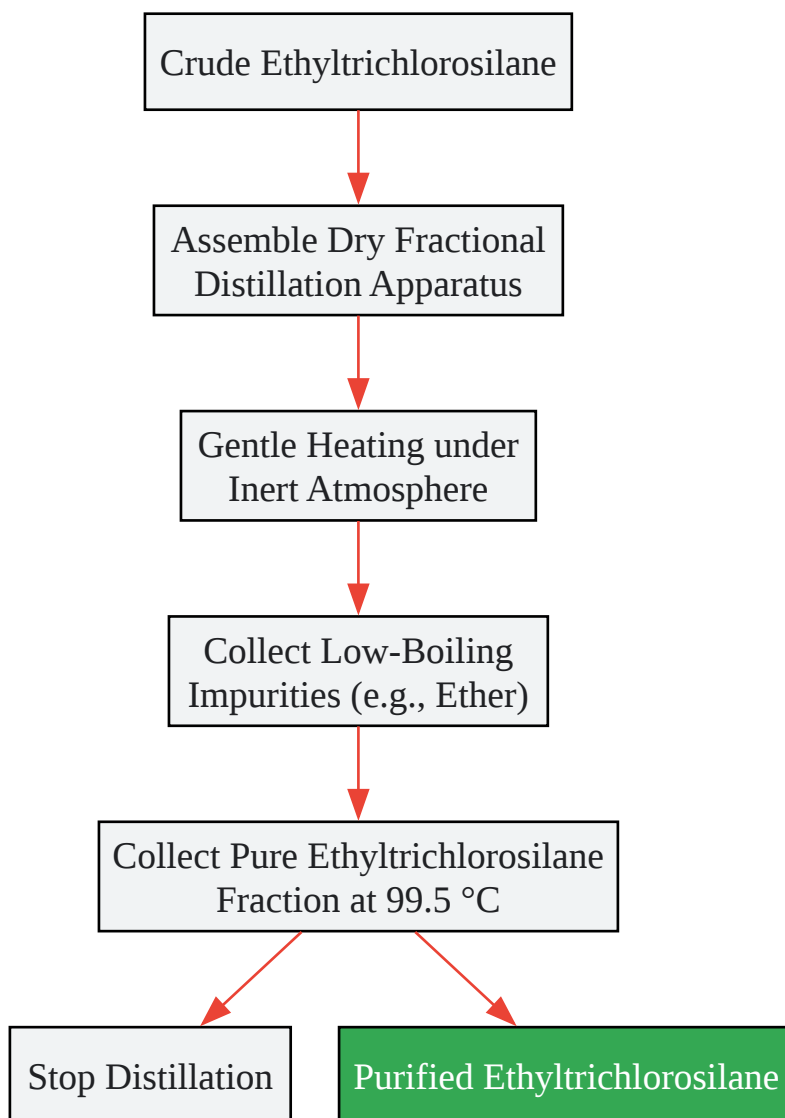
Materials:

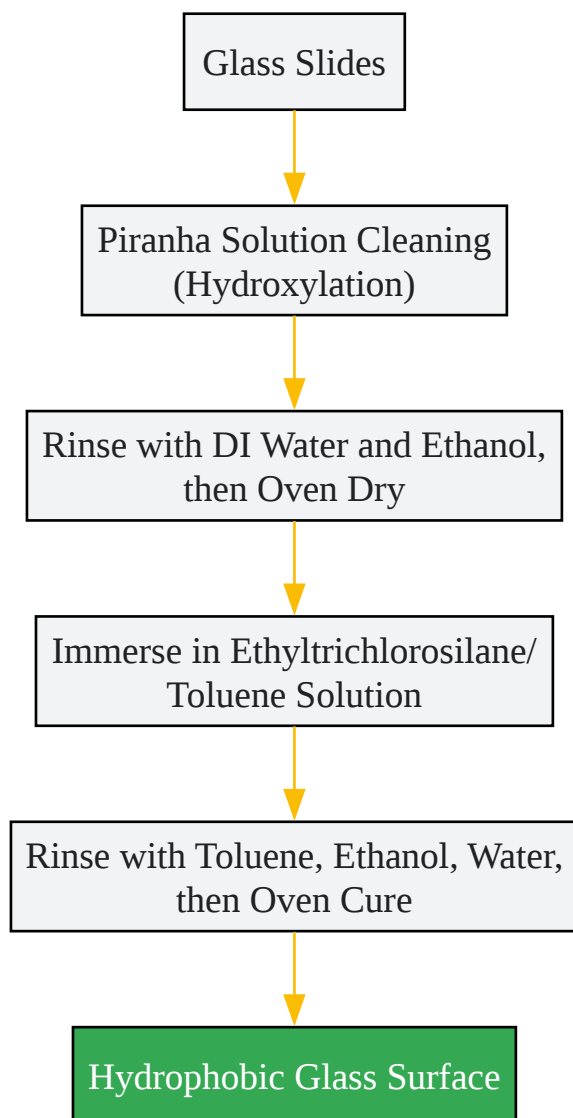
- Magnesium turnings
- Iodine crystal (as initiator)
- Anhydrous diethyl ether
- Ethyl bromide
- Silicon tetrachloride (SiCl_4)
- Dry nitrogen or argon gas supply
- Standard reflux apparatus (three-necked flask, condenser, dropping funnel)

Procedure:

- Preparation of Grignard Reagent:
 - Set up a flame-dried three-necked flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet.
 - Add magnesium turnings to the flask along with a small crystal of iodine.

- In the dropping funnel, place a solution of ethyl bromide in anhydrous diethyl ether.
- Slowly add a small amount of the ethyl bromide solution to the magnesium. The reaction should initiate, as indicated by the disappearance of the iodine color and gentle refluxing.
- Once the reaction has started, add the remaining ethyl bromide solution dropwise at a rate that maintains a steady reflux.
- After the addition is complete, continue to reflux the mixture for an additional 30 minutes to ensure complete formation of the Grignard reagent (ethylmagnesium bromide).
- Reaction with Silicon Tetrachloride:
 - Cool the Grignard reagent solution in an ice bath.
 - In a separate dropping funnel, place a solution of silicon tetrachloride in anhydrous diethyl ether.
 - Add the silicon tetrachloride solution dropwise to the cooled Grignard reagent with vigorous stirring. Maintain the reaction temperature below 10 °C.
 - After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Continue stirring for 1-2 hours.
- Work-up and Isolation:
 - The reaction mixture will contain the product, unreacted starting materials, and magnesium salts as a precipitate.
 - Filter the mixture under an inert atmosphere to remove the magnesium salts.
 - Wash the collected solids with anhydrous diethyl ether to recover any entrained product.
 - Combine the filtrate and the washings.
 - The crude **ethyltrichlorosilane** in diethyl ether can be purified by fractional distillation.





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